

Unveiling the Biological Spectrum of Lumichrome: A Technical Guide

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Compound of Interest

Compound Name: Lumichrome

Cat. No.: B1664701

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Abstract

Lumichrome, a photolytic derivative of riboflavin (Vitamin B2), has emerged from the shadows of its well-known precursor to reveal a diverse and compelling range of biological activities. Once considered a mere degradation product, fundamental research has now illuminated its potential as a bioactive molecule with significant implications for oncology, microbiology, and agriculture. This in-depth technical guide synthesizes the current understanding of **Lumichrome**'s core biological functions, presenting key quantitative data, detailed experimental protocols, and visualized signaling pathways to support ongoing research and development efforts. This document serves as a comprehensive resource for scientists exploring the therapeutic and practical applications of this intriguing flavin.

Anti-Cancer Activity of Lumichrome

Lumichrome has demonstrated notable anti-proliferative and pro-apoptotic effects across various cancer cell lines. A key mechanism of action involves the activation of a p53-dependent mitochondrial pathway, highlighting its potential as a chemotherapeutic agent.

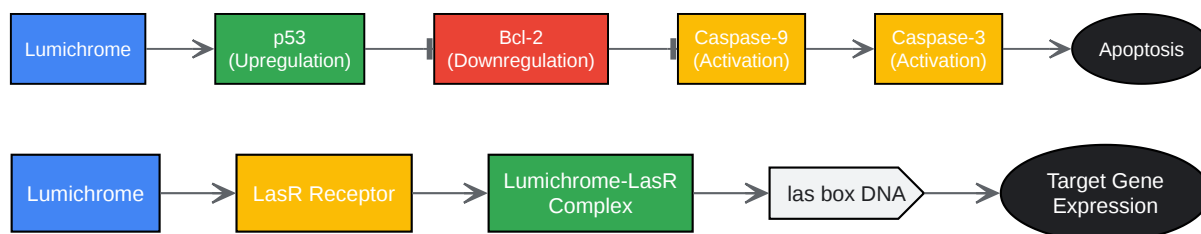
Quantitative Data: Cytotoxicity

The cytotoxic effects of **Lumichrome** have been quantified using half-maximal inhibitory concentration (IC50) values, which are summarized in the table below.

Cell Line	Cancer Type	IC50 (μM)	Citation(s)
H460	Non-small cell lung cancer	~40-80	[1]
A549	Non-small cell lung cancer	~40-80	[1]
H292	Non-small cell lung cancer	~40-80	[1]
HepG2	Hepatocellular carcinoma	7.7 μg/mL	[1]
MCF-7	Breast Adenocarcinoma	>100 μg/mL	[1]
Colo-205	Colorectal cancer	23.9 μg/mL	[1]
HCT116	Colorectal cancer	>100 μM	[1]
Normal Dermal Papilla Cells	Normal	~70-95	[1]

Signaling Pathway: p53-Dependent Apoptosis

In lung cancer cells, **Lumichrome** induces apoptosis through a signaling cascade initiated by the upregulation of the tumor suppressor protein p53.[1] This leads to the downregulation of the anti-apoptotic protein Bcl-2, shifting the balance towards pro-apoptotic signals.[1] The altered Bcl-2 family protein balance subsequently activates caspase-9, an initiator caspase in the intrinsic apoptotic pathway, which in turn activates the executioner caspase-3, ultimately leading to programmed cell death.[1]



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References

- 1. Lumichrome Inhibits Human Lung Cancer Cell Growth and Induces Apoptosis via a p53-Dependent Mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
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